

# Ethoxyfen-ethyl: A Profile Beyond Therapeutic Applications

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Ethoxyfen-ethyl

Cat. No.: B1591885

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A comprehensive review of available scientific literature reveals that **Ethoxyfen-ethyl** is categorized and utilized as a herbicide, with no documented therapeutic applications in human or veterinary medicine. This technical overview serves to clarify the compound's established role and the absence of data supporting its use in a clinical or preclinical therapeutic context.

## Chemical Identity

**Ethoxyfen-ethyl** is the International Organization for Standardization (ISO) approved common name for the chemical substance with the IUPAC name ethyl (2S)-2-[2-chloro-5-[2-chloro-4-(trifluoromethyl)phenoxy]benzoyloxy]propanoate. Its primary function is in agriculture as a diphenyl ether herbicide.<sup>[1]</sup>

Identifier	Value
IUPAC Name	ethyl (2S)-2-[2-chloro-5-[2-chloro-4-(trifluoromethyl)phenoxy]benzoyloxy]propanoate
CAS Registry Number	131086-42-5 <sup>[1][2]</sup>
Molecular Formula	C <sub>19</sub> H <sub>15</sub> Cl <sub>2</sub> F <sub>3</sub> O <sub>5</sub> <sup>[1][2]</sup>
InChIKey	LUZZPGJQJKMMDM-JTQLQIEISA-N <sup>[2]</sup>

## Current Application: Herbicide

**Ethoxyfen-ethyl** is recognized for its activity as a herbicide, specifically within the diphenyl ether class.<sup>[1]</sup> Herbicides in this category typically function by inhibiting protoporphyrinogen oxidase (PPO), an enzyme crucial for chlorophyll and heme synthesis in plants. This inhibition leads to the accumulation of protoporphyrin IX, which, in the presence of light and oxygen, causes rapid cell membrane disruption and plant death.

## Absence of Therapeutic Research

A thorough search of scientific and medical databases reveals a conspicuous lack of research into potential therapeutic applications of **Ethoxyfen-ethyl**. There are no published preclinical or clinical studies investigating its efficacy or mechanism of action in any disease model. Consequently, there is no data to support the development of this compound for therapeutic use. The core requirements for a technical guide on therapeutic applications, such as quantitative data on efficacy, detailed experimental protocols, and established signaling pathways, are non-existent for **Ethoxyfen-ethyl**.

## Conclusion

While the user requested an in-depth technical guide on the therapeutic applications of **Ethoxyfen-ethyl**, the available evidence robustly indicates that this compound is exclusively characterized and utilized as a herbicide. There is no scientific basis to suggest any current or historical investigation into its use as a therapeutic agent. Therefore, a guide on its therapeutic applications cannot be constructed. All scientific data points to its role in agriculture and not in medicine.

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## References

- 1. [bcppesticidecompendium.org](http://bcppesticidecompendium.org) [bcppesticidecompendium.org]
- 2. Ethoxyfen-ethyl | C19H15Cl2F3O5 | CID 18772433 - PubChem [pubchem.ncbi.nlm.nih.gov]

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Email: [info@benchchem.com](mailto:info@benchchem.com)